

# Diisopropylaminoborane stability and storage conditions

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## Compound of Interest

Compound Name: Diisopropylaminoborane

Cat. No.: B2863991

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An In-Depth Technical Guide to the Stability and Storage of **Diisopropylaminoborane**

## Introduction

**Diisopropylaminoborane**, often abbreviated as DIPAB, is a versatile and valuable reagent in modern organic synthesis. As a monomeric aminoborane, it serves as a mild and efficient agent for the palladium-catalyzed borylation of aryl halides and the reduction of various functional groups, including nitriles and esters.<sup>[1][2]</sup> Its utility is underscored by its cost-effectiveness and ease of handling compared to harsher or more toxic reagents.<sup>[1]</sup> However, the efficacy and safety of **diisopropylaminoborane** are intrinsically linked to its chemical stability and the conditions under which it is stored and handled. This guide provides a comprehensive overview of the critical factors governing the stability of **diisopropylaminoborane**, offering field-proven insights and detailed protocols for researchers, scientists, and drug development professionals to ensure its integrity and safe utilization.

## Core Physicochemical Properties

A foundational understanding of **diisopropylaminoborane's** physical and chemical properties is essential for its proper management. These characteristics dictate its behavior under various laboratory conditions.

Property	Value	Reference(s)
Chemical Formula	C <sub>6</sub> H <sub>18</sub> BN	
Molecular Weight	115.02 g/mol	
Appearance	Solid, semi-solid, or liquid	[3]
Density	0.790 g/mL	[3]
Boiling Point	88°C / 1 mmHg	[4]
Flash Point	72.2°C (162.0°F)	[3]
Refractive Index	n/D 1.452	[3]
Storage Temperature	2-8°C	[3]

## Chemical Stability and Reactivity Profile

The reactivity of aminoboranes is governed by the nature of the nitrogen-boron (N-B) dative bond.[5] While **diisopropylaminoborane** is considered chemically stable under standard ambient conditions when properly stored, its utility as a reagent also makes it susceptible to degradation under adverse conditions.

### Thermal Stability

**Diisopropylaminoborane** is stable at room temperature but is sensitive to heat. Thermal decomposition can lead to the release of irritating and potentially hazardous gases and vapors.[6] Therefore, it is crucial to keep the reagent away from heat sources, open flames, and hot surfaces. The recommended storage temperature of 2-8°C is designed to minimize thermal degradation and preserve the reagent's integrity over the long term.[3]

### Atmospheric Sensitivity

**Air and Moisture:** **Diisopropylaminoborane** is sensitive to both oxygen and moisture.[7][8] Reactions involving this reagent are typically conducted under an inert atmosphere, such as dry argon or nitrogen, to prevent decomposition and the formation of unwanted byproducts.[7] Exposure to moist air can lead to hydrolysis, while exposure to oxygen can result in oxidation.

These degradation pathways not only consume the active reagent but can also introduce impurities that may interfere with sensitive chemical transformations.

**Explosive Mixtures:** The vapors of **diisopropylaminoborane** can form explosive mixtures with air, presenting a significant safety hazard. This underscores the importance of handling the compound in a well-ventilated area, preferably within a chemical fume hood, and ensuring that containers are tightly sealed when not in use.<sup>[6]</sup>

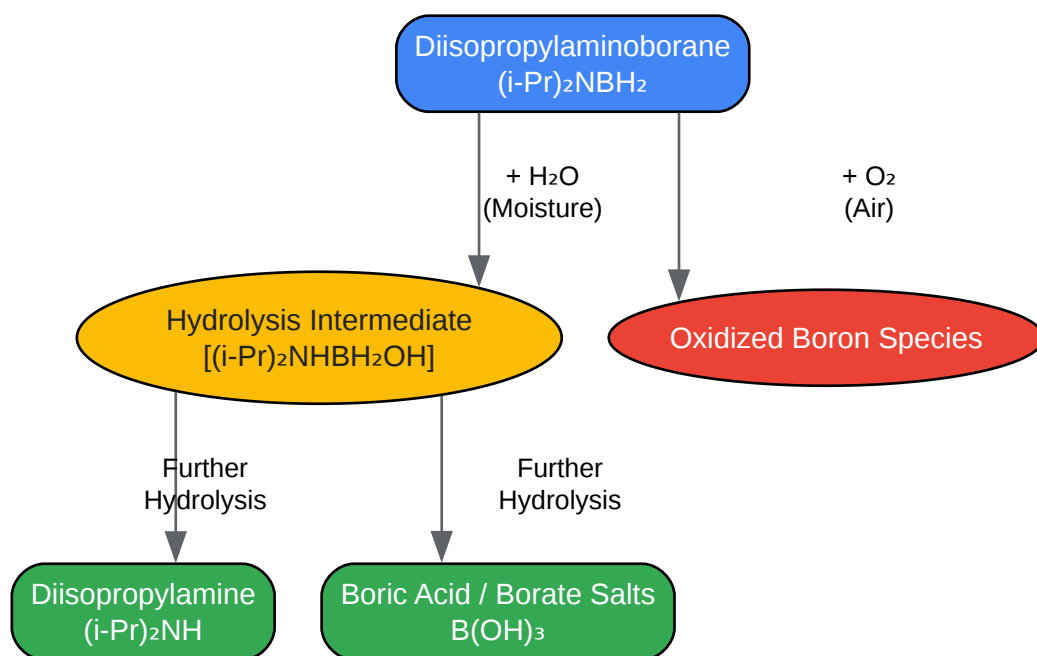
## Incompatible Materials and Hazardous Reactions

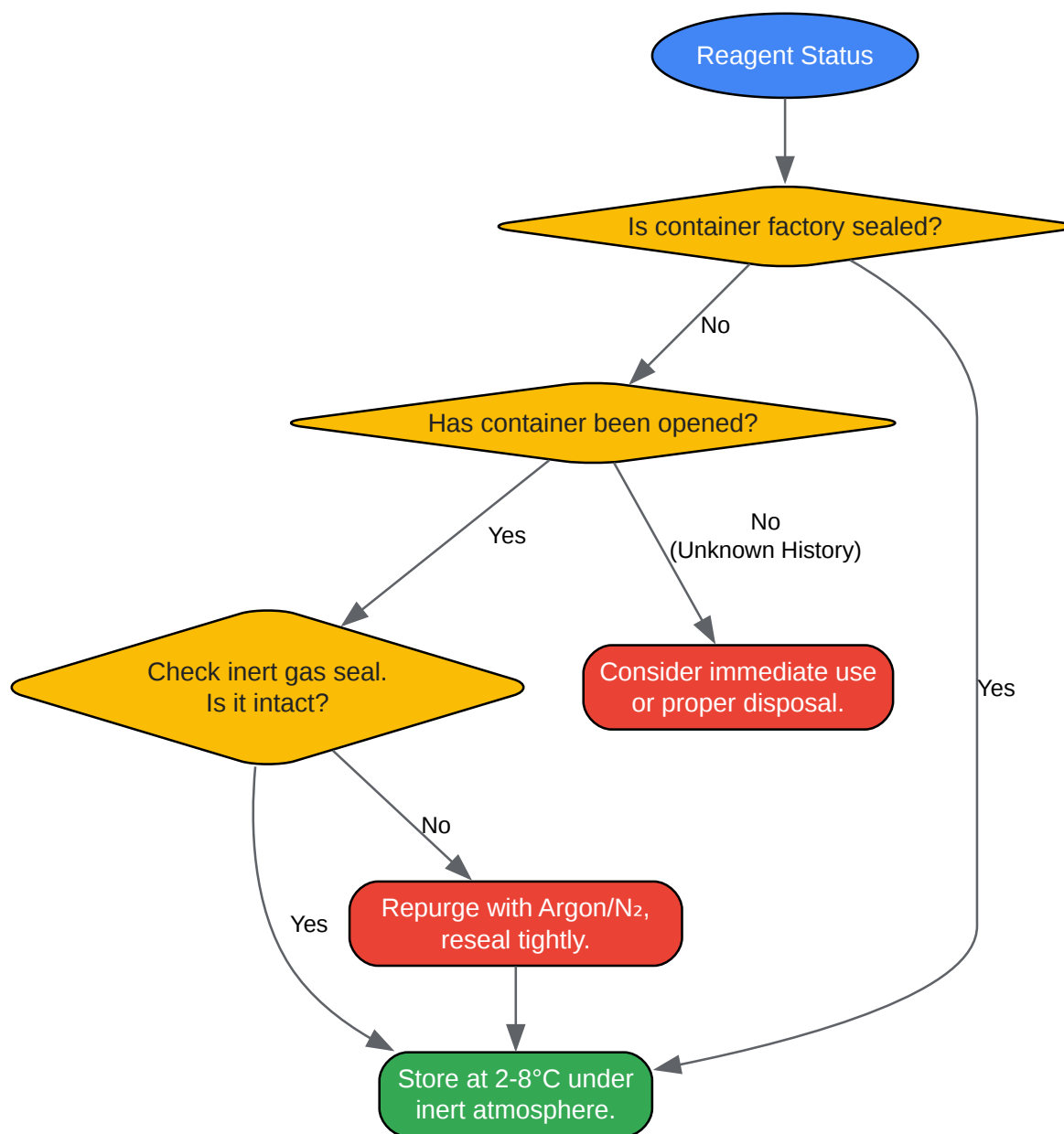
Understanding the incompatibility of **diisopropylaminoborane** with other chemical classes is fundamental to preventing hazardous situations.

- **Strong Oxidizing Agents:** Contact with strong oxidizers (e.g., nitrates, perchlorates, peroxides) creates a risk of ignition or the formation of flammable gases.
- **Acids and Halogens:** The reagent can react exothermically with acids and halogens. These reactions can be vigorous and should be avoided.
- **Nitrites and Nitrous Acid:** In the presence of nitrites, nitrates, or nitrous acid, there is a potential for the liberation of carcinogenic nitrosamines.

## Postulated Decomposition Pathways

While specific mechanistic studies on **diisopropylaminoborane** decomposition are not extensively detailed in readily available literature, its degradation can be logically inferred from the general reactivity of aminoboranes. The primary pathways are hydrolysis and oxidation upon exposure to air and moisture.





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